

# Epitalon TFA: Basic Information & Handling

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## Compound Focus: Epitalon (TFA)

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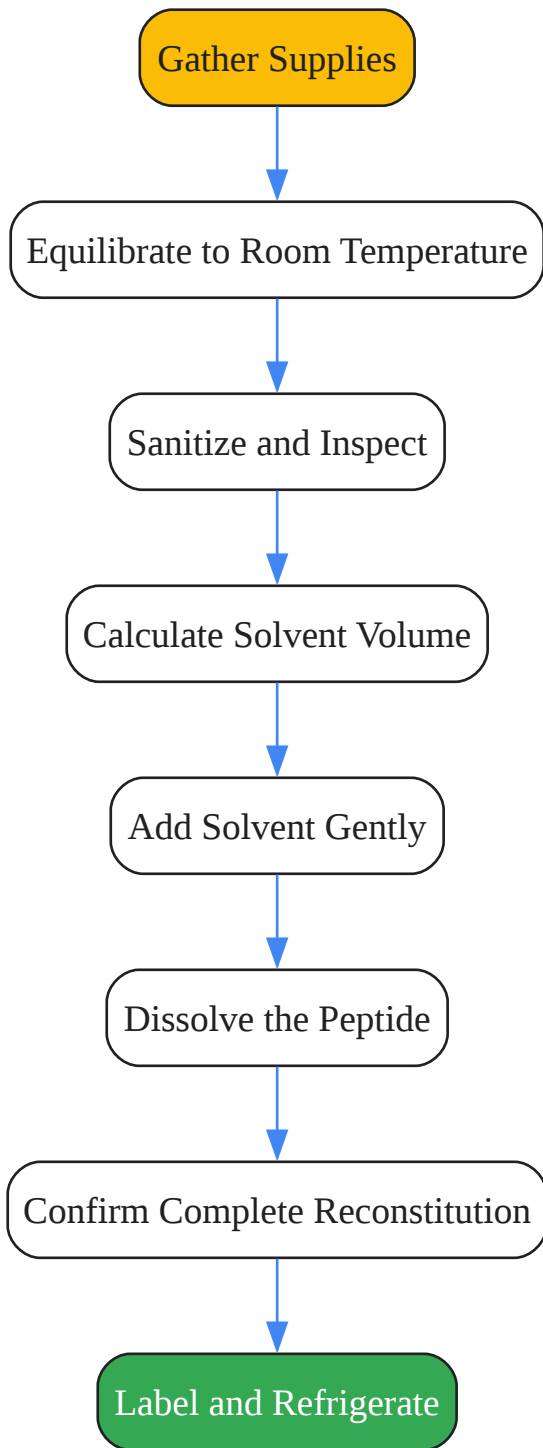
For your research records, here are the fundamental characteristics of Epitalon TFA.

Property	Specification
Sequence (Shortening)	Ala-Glu-Asp-Gly (AEDG) [1] [2]
Molecular Formula	C <sub>16</sub> H <sub>23</sub> F <sub>3</sub> N <sub>4</sub> O <sub>11</sub> [3] [4]
Molecular Weight	504.37 g/mol [3] [4]
Form	Lyophilized (freeze-dried) powder [3]
Purity	Often ≥ 98.5% to ≥ 99.51% (vendor-specific) [4] [2]

| **Storage (Lyophilized)** | **Long-term:** ≤ -20°C or -80°C [5] **Short-term:** Stable at room temperature for days/weeks [5] |

## Reconstitution & Solution Preparation

Here is a standard protocol for reconstituting lyophilized Epitalon TFA, based on general best practices for peptides [6]. You can adapt the solvent and volume based on your experimental requirements for concentration and solubility.



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### Critical Steps Explained:

- **Gather Supplies:** You will need the lyophilized peptide vial, sterile solvent (e.g., sterile or bacteriostatic water, 0.9% NaCl), syringes with fine-gauge needles, and alcohol swabs [6].

- **1. Equilibrate Vial:** Removing the vial directly from cold storage and allowing it to reach room temperature prevents condensation from forming inside the vial, which could degrade the hygroscopic peptide powder [6] [5].
- **2. Sanitize and Inspect:** Clean the rubber stopper with an alcohol swab and visually inspect the powder for any irregularities to maintain an aseptic environment and sample integrity [6].
- **3. Calculate Volume:** Use the formula: **Volume of Solvent (mL) = Mass of Peptide (mg) ÷ Desired Concentration (mg/mL)**. For example, to reconstitute a 10 mg vial to a concentration of 10 mg/mL, add 1 mL of solvent [7] [6].
- **4. Add Solvent Gently:** Slowly inject the solvent down the inner wall of the vial. Avoid directing the stream directly onto the powder to prevent foaming and potential peptide denaturation [7] [6].
- **5. Dissolve Gently:** Swirl the vial gently until the solution is clear. **Do not vortex or shake vigorously**, as this can cause protein denaturation and aggregation [7] [6].
- **6. Confirm Reconstitution:** Ensure no undissolved particles or clumps remain. The solution should be clear. Incomplete dissolution leads to inaccurate dosing [6].

## Troubleshooting Common Issues

This table addresses common problems researchers encounter when working with lyophilized peptides.

Issue	Potential Cause	Solution & Prevention
Peptide won't dissolve	Incorrect solvent, aggressive mixing	Check peptide solubility data; use gentle swirling, not shaking. Some peptides may require dilute acetic acid [6].
Solution appears cloudy/particles	Incomplete dissolution, contamination	Continue gentle mixing; ensure aseptic technique. Filter through a 0.22 µm filter if necessary and sterile [6].
Inaccurate dosing	Miscalculated volume, incomplete dissolution	Double-check calculations; ensure peptide is fully dissolved before use [6].
Loss of peptide activity	Improper storage, repeated freeze-thaw	Store lyophilized at ≤ -20°C; for solutions, aliquot to minimize freeze-thaw cycles and refrigerate or freeze promptly [6] [5].

## Storage Guidelines for Reconstituted Solutions

Stability drops significantly once peptides are in solution. Adhere to these guidelines to maintain the integrity of your research samples [6] [5].

Condition	Stability Expectation	Recommendation
Refrigerated (2°C - 8°C)	Several days to 1-2 weeks	Store immediately after reconstitution; return to fridge after each use.
Frozen (-20°C)	A few months	<b>Best practice:</b> Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.
Frozen (-80°C)	Up to 1 year (varies by peptide)	For long-term storage of stock solutions.
Room Temperature	Degradation occurs more rapidly	Keep at room temperature only during active handling.

## Critical Notes for Researchers

- TFA Salt Consideration:** The presence of trifluoroacetic acid (TFA) salt can affect the peptide's net weight and solubility. Peptide content typically constitutes >80% of the total weight, with TFA accounting for the remainder [2].
- General Peptide Instability in Solution:** Peptides containing Asn, Gln, Cys, Met, Trp, or Tyr are generally less stable in solution [5].
- Sterility Assurance:** If sterility is required for your experiments, the reconstituted solution should be filtered through a 0.22 µm filter. Note that the initial reconstitution process described is not a guaranteed sterile operation.

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